

Anthracen-2-ol: A Technical Overview of a Bioactive Anthracene Derivative

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Compound of Interest

Compound Name: anthracen-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **anthracen-2-ol**, a hydroxylated derivative of anthracene. While specific experimental data for **anthracen-2-ol** is limited in publicly available literature, this document consolidates the known information and draws upon data from closely related hydroxyanthracene compounds to provide a broader context for its potential properties and applications. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Core Chemical and Physical Properties

Anthracen-2-ol, also known as 2-hydroxyanthracene, is a polycyclic aromatic hydrocarbon with a hydroxyl group at the second position of the anthracene core. This substitution influences its chemical reactivity and biological activity.

Table 1: Physicochemical Properties of **Anthracen-2-ol**

Property	Value	Reference
CAS Number	613-14-9	[1]
Molecular Formula	C ₁₄ H ₁₀ O	[2]
Molecular Weight	194.23 g/mol	
IUPAC Name	Anthracen-2-ol	[1]
Synonyms	2-Anthrol, 2-Hydroxyanthracene, β -Anthrol	[1]
Physical Form	Solid	
Purity (Typical)	>98%	

Spectroscopic Data

Detailed spectroscopic data for **anthracen-2-ol** is not extensively reported. However, some UV-Vis absorption data is available. For context, the general spectral characteristics of the parent anthracene molecule are well-documented and can serve as a reference point.

Table 2: Spectroscopic Data for **Anthracen-2-ol** and Related Compounds

Compound	Spectroscopic Method	Key Data Points	Reference
Anthracen-2-ol	UV-Vis (in aq. EtOH)	λ_{max} : 370 nm	
Anthracene	UV-Vis (in Cyclohexane)	λ_{max} : 356.2 nm (ϵ = 9,700 cm ⁻¹ /M)	[3]
Anthracene	Fluorescence (in Cyclohexane)	Excitation: 350 nm, Quantum Yield: 0.36	[3]

Synthesis of Hydroxyanthracene Derivatives

While a specific, detailed experimental protocol for the synthesis of **anthracen-2-ol** is not readily available in the reviewed literature, the synthesis of related hydroxyanthraquinone

compounds can provide a model for potential synthetic routes. One common approach involves the Friedel-Crafts acylation followed by cyclization. For instance, the synthesis of 2-hydroxyanthraquinone can be achieved from phthalic anhydride and a substituted benzene.

Illustrative Experimental Protocol: Synthesis of 2-Hydroxyanthraquinone

The following protocol for the synthesis of 2-hydroxyanthraquinone is adapted from established methods and serves as an example of how a hydroxylated anthracenoid can be prepared.

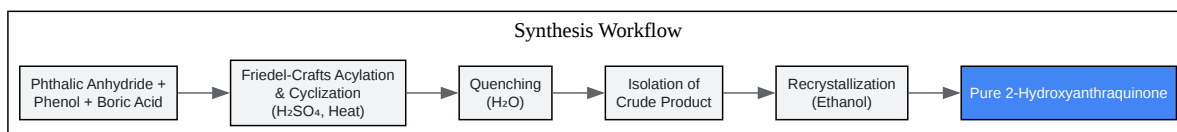
Materials:

- Phthalic anhydride
- Phenol
- Boric acid
- Sulfuric acid
- Water
- Suitable organic solvent (e.g., ethanol for recrystallization)

Procedure:

- A mixture of phthalic anhydride, phenol, and boric acid is heated in the presence of sulfuric acid.
- The reaction mixture is heated at a controlled temperature to facilitate the condensation and cyclization reactions.
- After the reaction is complete, the mixture is cooled and poured into water to precipitate the crude product.
- The crude 2-hydroxyanthraquinone is collected by filtration and washed with water to remove acid impurities.

- The product is then purified, typically by recrystallization from a suitable solvent like ethanol, to yield the final product.



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A generalized workflow for the synthesis of a hydroxyanthraquinone.

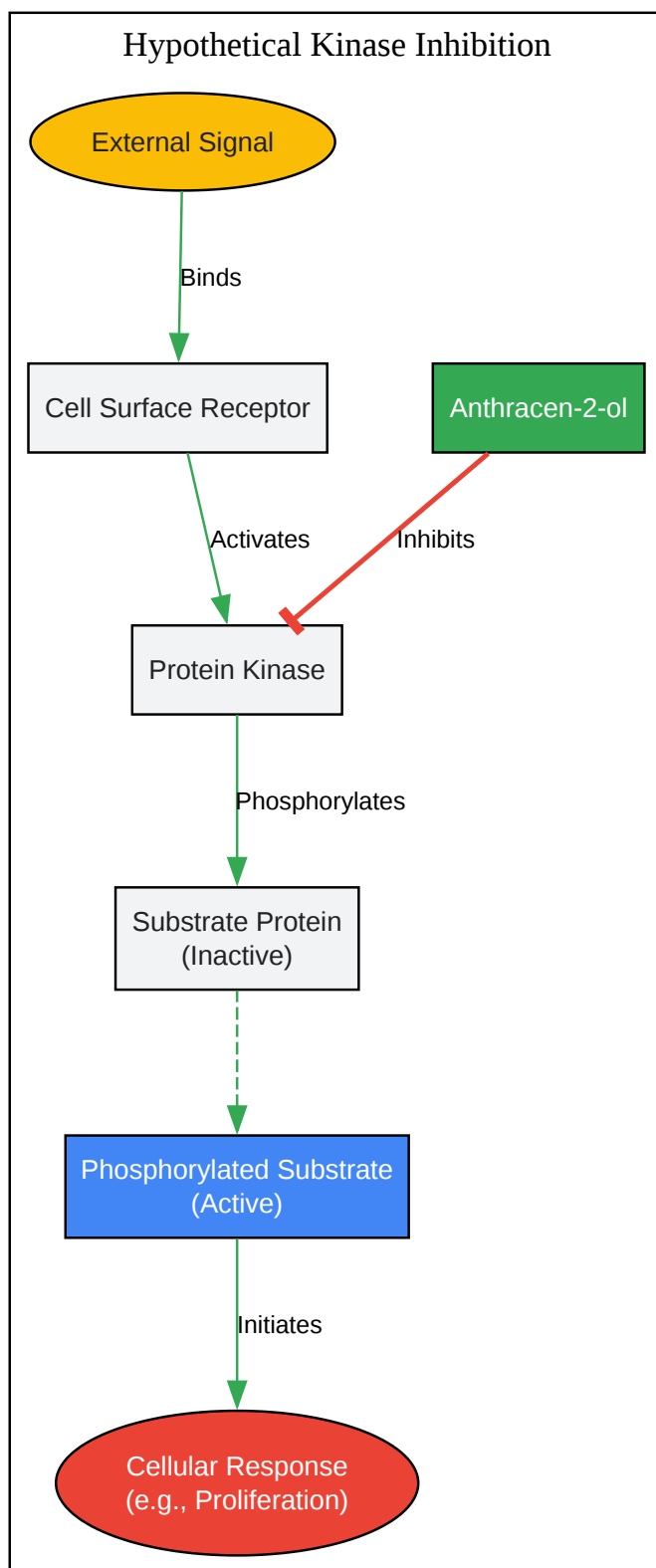
Biological Activity and Potential Signaling Pathways

Hydroxyanthracene derivatives are a class of naturally occurring compounds found in various plants and have been used in traditional medicine, primarily for their laxative effects.[4] These compounds are known to stimulate intestinal peristalsis.[4]

The biological activity of hydroxyanthracenes is thought to be mediated through various mechanisms, including potential interactions with cellular signaling pathways. While specific pathways for **anthracen-2-ol** have not been elucidated, related anthracene derivatives have been investigated for their potential to inhibit protein kinases, which are key regulators of cellular processes.

Hypothetical Kinase Inhibition Pathway

Many therapeutic agents, particularly in oncology, function by inhibiting specific protein kinases. A hypothetical mechanism by which a hydroxyanthracene derivative could inhibit a kinase signaling pathway is depicted below. This is a generalized representation and has not been specifically demonstrated for **anthracen-2-ol**.



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A potential mechanism of kinase inhibition by a small molecule.

Toxicological Profile

The toxicological properties of specific monohydroxyanthracenes are not well-defined. However, the broader class of hydroxyanthracene derivatives has undergone scrutiny. Some studies have indicated that certain hydroxyanthracene derivatives, such as emodin and aloe-emodin, may exhibit genotoxic effects in vitro.[5] The European Food Safety Authority (EFSA) has raised concerns about the safety of hydroxyanthracene derivatives in food. It is important to note that the toxicity can vary significantly between different derivatives.

Table 3: General Toxicological Information for Hydroxyanthracene Derivatives

Endpoint	Observation	Reference
Genotoxicity (in vitro)	Some derivatives (e.g., emodin, aloe-emodin) have shown evidence of genotoxicity.	[5]
Carcinogenicity	Long-term studies on specific derivatives have raised concerns.	
Primary Biological Effect	Laxative effect through stimulation of colonic motility.	[4][6]

Conclusion

Anthracen-2-ol is a structurally simple derivative of anthracene with the potential for interesting biological activity. However, a comprehensive review of the current literature reveals a notable lack of in-depth studies specifically focused on this isomer. While its core physicochemical properties are known, detailed experimental protocols for its synthesis and biological evaluation, as well as its specific mechanisms of action, remain to be thoroughly investigated. Future research is warranted to elucidate the unique properties of **anthracen-2-ol** and to determine its potential for applications in medicinal chemistry and drug development. The information provided on related hydroxyanthracene compounds can serve as a valuable starting point for such investigations.

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